

recommended storage conditions and stability for N,N-Dimethylbenzylamine

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Compound of Interest

Compound Name: *N,N-Dimethylbenzylamine*

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Technical Support Center: N,N-Dimethylbenzylamine

This technical support guide provides researchers, scientists, and drug development professionals with comprehensive information on the recommended storage conditions and stability of **N,N-Dimethylbenzylamine**.

Frequently Asked Questions (FAQs)

Q1: What are the ideal storage conditions for **N,N-Dimethylbenzylamine**?

A1: To ensure the integrity and stability of **N,N-Dimethylbenzylamine**, it should be stored in a cool, dry, and well-ventilated area, away from sources of heat, ignition, and direct sunlight.^{[1][2]} The recommended storage temperature is generally between 15-25°C (59-77°F), though some sources suggest storing below +30°C or even under refrigeration.^{[3][4][5][6][7][8][9]}

Q2: What type of container should be used for storing **N,N-Dimethylbenzylamine**?

A2: **N,N-Dimethylbenzylamine** should be stored in tightly sealed containers to prevent exposure to air and moisture.^{[1][10]} High-density polyethylene (HDPE) or stainless steel containers are recommended.^[3] To protect the compound from light-induced degradation, amber-colored containers are preferred.^[3] For frequent use, it is advisable to store it in smaller containers to minimize repeated exposure of the bulk chemical to the atmosphere.^[3]

Q3: Is **N,N-Dimethylbenzylamine** sensitive to air or light?

A3: Yes, **N,N-Dimethylbenzylamine** is known to be air-sensitive and can be affected by light.
[4][6][7][8][9] Therefore, it is crucial to store it in tightly sealed, amber containers and some sources even recommend storing it under an inert atmosphere, such as nitrogen.[3][10][11]

Q4: What substances are incompatible with **N,N-Dimethylbenzylamine**?

A4: **N,N-Dimethylbenzylamine** is incompatible with strong oxidizing agents, strong acids, halogens, and carbon dioxide.[1][4][6][7][8][9][10] It can react violently with these substances.
[1] It is a corrosive liquid and should be handled with appropriate safety precautions.[3][12]

Q5: What is the expected shelf life of **N,N-Dimethylbenzylamine**?

A5: While specific shelf-life data from manufacturers may vary, a general guideline for opened containers is a maximum of 12 months.[3] For unopened, properly stored containers, the shelf life can be longer. However, it is always best to refer to the manufacturer's certificate of analysis for specific retest or expiration dates.[13]

Troubleshooting Guide

Issue: The **N,N-Dimethylbenzylamine** has turned yellow or has changed in viscosity.

- Possible Cause: This is a common sign of degradation.[3] Exposure to air, light, or elevated temperatures can accelerate the degradation process.
- Recommended Action:
 - It is recommended to perform a quality control check, such as Gas Chromatography (GC) analysis, to assess the purity of the chemical.[3]
 - If the purity has dropped by more than 5%, it is advisable to discard the reagent as its performance in experiments may be compromised.[3]
 - To prevent this in the future, ensure the product is stored under the recommended conditions (cool, dark, and tightly sealed). For long-term storage, consider purging the container with an inert gas like nitrogen.[10][11]

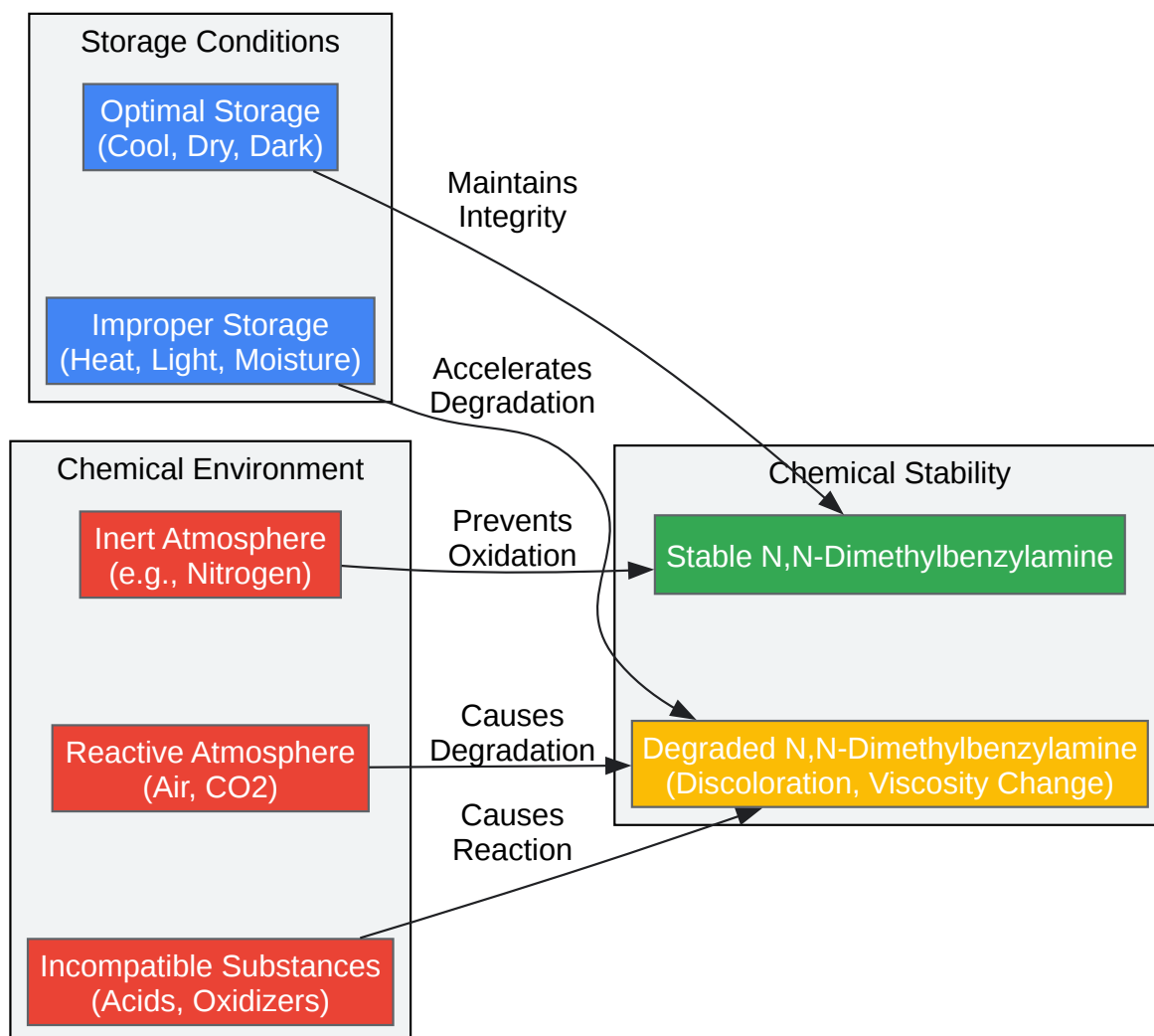
Issue: Inconsistent experimental results when using older **N,N-Dimethylbenzylamine**.

- Possible Cause: The catalytic activity or reactivity of **N,N-Dimethylbenzylamine** can decrease over time due to degradation. The presence of degradation products can also interfere with the intended reaction.
- Recommended Action:
 - Use a fresh bottle of **N,N-Dimethylbenzylamine** for your experiment to see if the inconsistency is resolved.
 - If an older bottle must be used, consider purifying it by distillation. A common purification method involves drying the amine over potassium hydroxide (KOH) pellets followed by fractionation over zinc dust in a CO₂-free atmosphere.[7]

Quantitative Data Summary

| Parameter | Recommended Value/Condition |
|---------------------------|---|
| Storage Temperature | 15-25°C (59-77°F) or below +30°C.[3][4][6][7][8] [9] Refrigeration is also suggested.[5] |
| Shelf Life (Opened) | Maximum of 12 months.[3] |
| Purity Rejection Criteria | >5% loss in purity.[3] |

Factors Affecting N,N-Dimethylbenzylamine Stability



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Caption: Factors influencing the stability of **N,N-Dimethylbenzylamine**.

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References

- 1. Safety Precautions When Handling N N Dimethylbenzylamine [sincerechemicals.com]
- 2. 2spi.com [2spi.com]
- 3. N N Dimethylbenzylamine Storage Guidelines [sincerechemicals.com]
- 4. N,N-DIMETHYLBENZYLAMINE - Ataman Kimya [atamanchemicals.com]
- 5. cleanchemlab.com [cleanchemlab.com]
- 6. sfdchem.com [sfdchem.com]
- 7. N,N-Dimethylbenzylamine | 103-83-3 [chemicalbook.com]
- 8. N,N-Dimethylbenzylamine , CP,98.0% , 103-83-3 - CookeChem [cookechem.com]
- 9. N,N-Dimethylbenzylamine CAS#: 103-83-3 [m.chemicalbook.com]
- 10. www-s.mechse.uiuc.edu [www-s.mechse.uiuc.edu]
- 11. tousimis.com [tousimis.com]
- 12. N,N-Dimethylbenzylamine | C₉H₁₃N | CID 7681 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 13. N,N-二甲基苄胺 ≥99% | Sigma-Aldrich [sigmaaldrich.com]
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